

Application Notes and Protocols for 2,2-Dimethylpentanal in Medicinal Chemistry Research

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Compound of Interest

Compound Name: 2,2-Dimethylpentanal

Cat. No.: B085100

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Abstract

This document provides an overview of the potential applications and research considerations for **2,2-Dimethylpentanal** in the field of medicinal chemistry. Direct research on the specific biological activities of **2,2-Dimethylpentanal** is limited in publicly available literature. Therefore, this application note focuses on its potential uses based on the known reactivity of aldehydes and the biological activities of structurally related short-chain aliphatic aldehydes and volatile organic compounds (VOCs). The provided protocols are general templates for the preliminary investigation of such a compound.

Physicochemical Properties of 2,2-Dimethylpentanal

A summary of the key physicochemical properties of **2,2-Dimethylpentanal** is presented in Table 1. This data is essential for planning any experimental work, including solubility testing, formulation, and in vitro assay design.

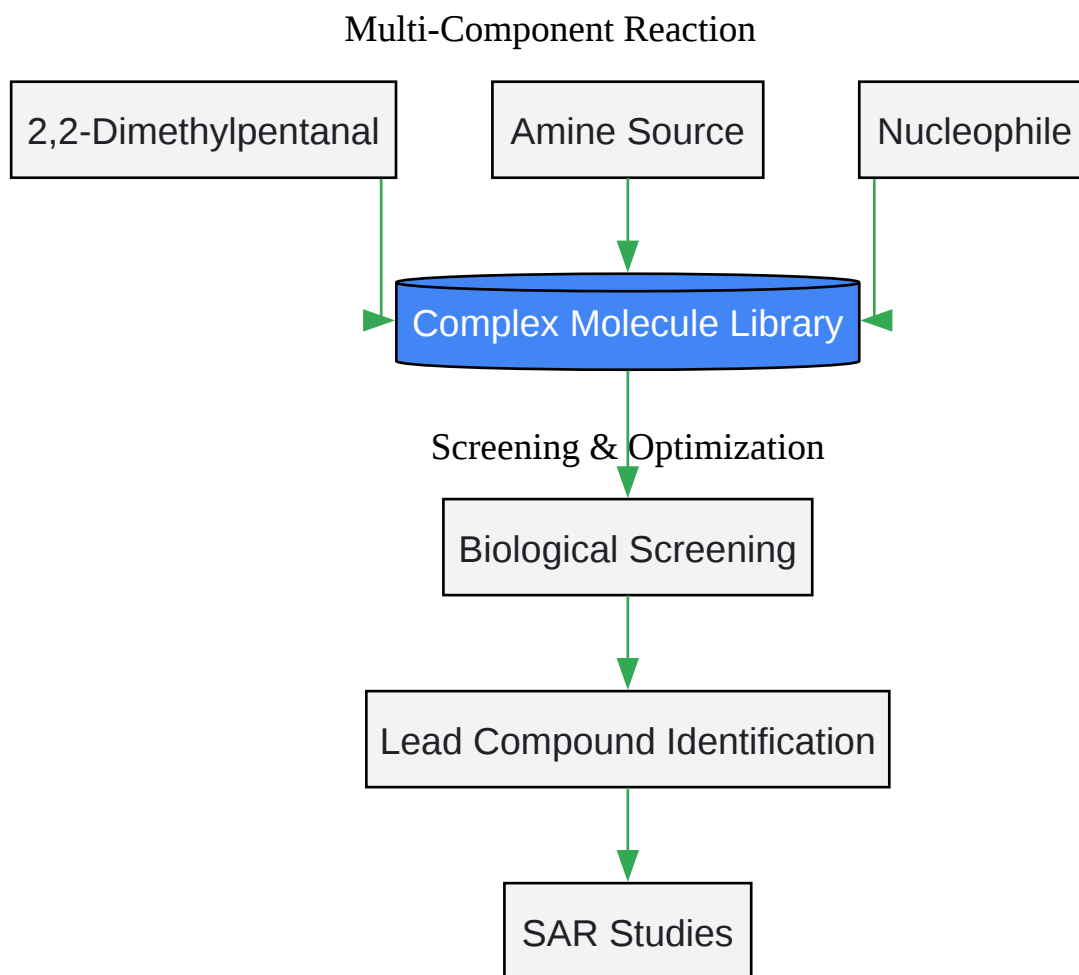
Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[1][2]
CAS Number	14250-88-5	[1][2]
Appearance	Liquid (predicted)	
Boiling Point	134-136 °C	
Density	~0.807 g/cm ³	
Solubility	Sparingly soluble in water (predicted)	
SMILES	<chem>CCCC(C)(C)C=O</chem>	[1][2]
InChIKey	YMXAGOUPXPGFLB-UHFFFAOYSA-N	[1]

Potential Applications in Medicinal Chemistry

While specific data for **2,2-Dimethylpentanal** is scarce, its chemical nature as a sterically hindered aliphatic aldehyde suggests several avenues for investigation in medicinal chemistry and related fields.

As a Synthetic Building Block (Synthon)

The aldehyde functional group is highly versatile in organic synthesis, serving as a key electrophile for forming new carbon-carbon and carbon-heteroatom bonds.[3] **2,2-Dimethylpentanal** can be envisioned as a starting material or intermediate in the synthesis of more complex, potentially bioactive molecules.[4][5] The gem-dimethyl group adjacent to the aldehyde could offer steric hindrance that might be exploited for diastereoselective reactions or to create sterically demanding pharmacophores. A generalized workflow for utilizing an aldehyde in a multi-component reaction is depicted below.



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Figure 1: Workflow for utilizing **2,2-Dimethylpentanal** in diversity-oriented synthesis.

Investigation of Inherent Biological Activity

Short-chain aliphatic aldehydes, as a class of volatile organic compounds (VOCs), have been reported to exhibit a range of biological effects.[6] Some have demonstrated antimicrobial properties, while others can act as modulators of sensory pathways.[7][8]

- Antimicrobial Research: Given that some VOCs possess antibacterial or antifungal properties, **2,2-Dimethylpentanal** could be screened against a panel of pathogenic microbes.[6]

- Taste/Odor Modulation: Recent studies have shown that short-chain aliphatic aldehydes can act as positive allosteric modulators of the calcium-sensing receptor (CaSR), which is involved in taste perception.^[7] This suggests a potential application in food chemistry or as a pharmacological tool to study taste pathways.

General Experimental Protocols

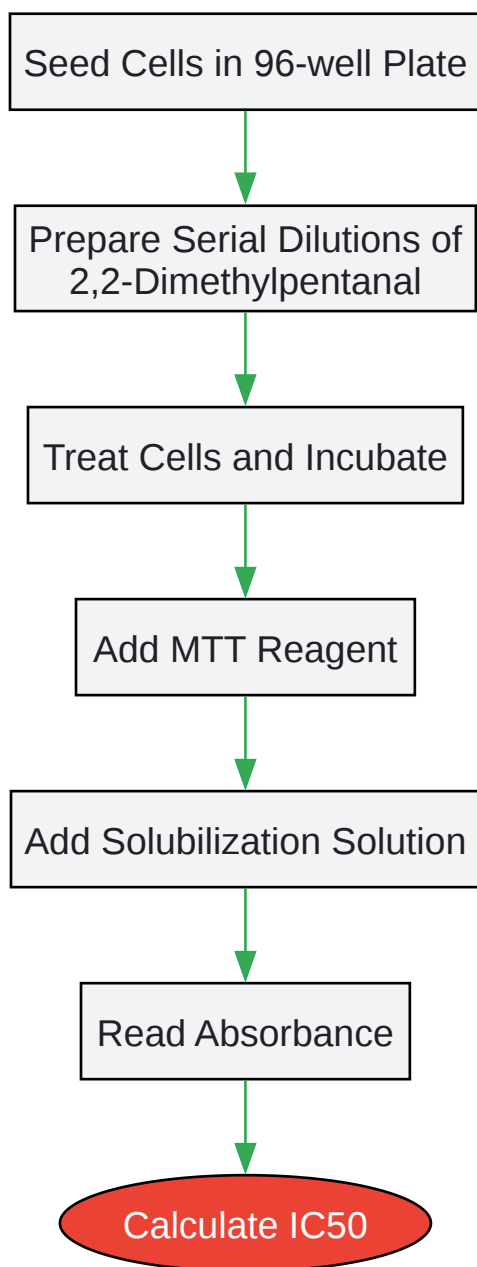
The following are generalized protocols that can be adapted for the preliminary investigation of **2,2-Dimethylpentanal**.

Protocol: In Vitro Cytotoxicity Screening (MTT Assay)

This protocol outlines a common method for assessing the cytotoxic effect of a compound on a cell line.

- Cell Culture:
 - Culture a relevant cell line (e.g., HEK293 for general toxicity, or a cancer cell line like HeLa) in appropriate media and conditions until approximately 80% confluency.
- Cell Seeding:
 - Trypsinize and count the cells. Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well.
 - Incubate for 24 hours to allow for cell attachment.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **2,2-Dimethylpentanal** in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the stock solution to create a range of final concentrations (e.g., 0.1 μ M to 100 μ M).
 - Add the diluted compound to the appropriate wells. Include vehicle control (DMSO) and untreated control wells.
- Incubation:

- Incubate the plate for 24-72 hours.
- MTT Assay:
 - Add MTT reagent to each well and incubate for 2-4 hours.
 - Add solubilization solution (e.g., DMSO or a detergent-based buffer) to dissolve the formazan crystals.
- Data Acquisition:
 - Read the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate cell viability as a percentage relative to the untreated control. Plot the dose-response curve and determine the IC₅₀ value.



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Figure 2: Workflow for a typical in vitro cytotoxicity assay.

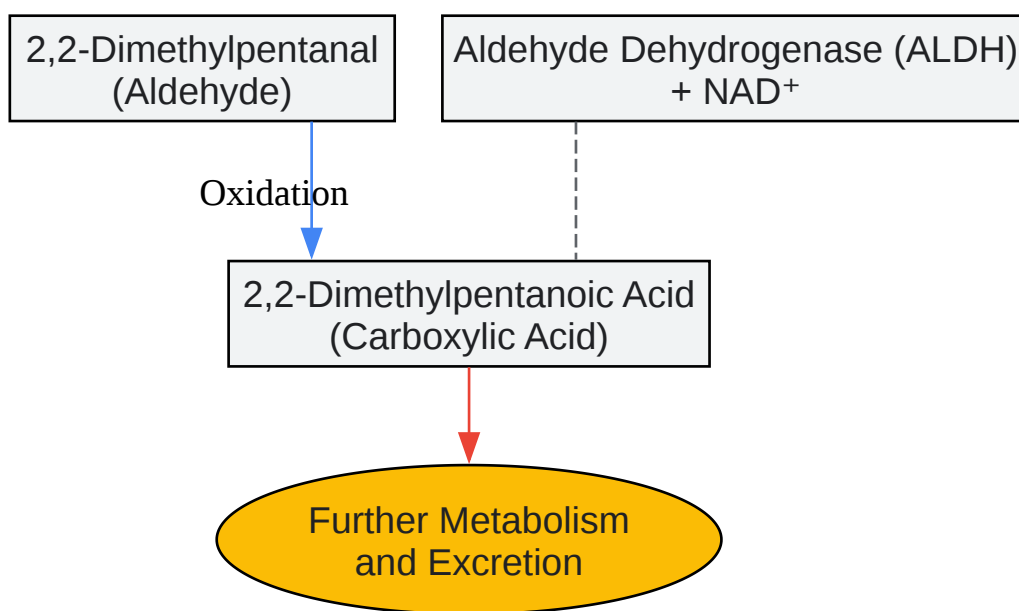
Protocol: Preliminary Antimicrobial Screening (Broth Microdilution)

This protocol can be used to determine the minimum inhibitory concentration (MIC) of **2,2-Dimethylpentanal** against a bacterial strain.

- Prepare Bacterial Inoculum:
 - Grow a fresh culture of the test bacterium (e.g., *E. coli* or *S. aureus*) in a suitable broth.
 - Dilute the culture to a standardized concentration (e.g., 0.5 McFarland standard).
- Compound Dilution:
 - In a 96-well plate, perform a two-fold serial dilution of **2,2-Dimethylpentanal** in the broth.
- Inoculation:
 - Add the standardized bacterial inoculum to each well.
 - Include a positive control (broth + bacteria) and a negative control (broth only).
- Incubation:
 - Incubate the plate at the optimal growth temperature for the bacterium (e.g., 37°C) for 18-24 hours.
- Determine MIC:
 - The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Metabolism and Toxicological Considerations

Aldehydes are generally reactive molecules and can be toxic.^[9] Their primary route of metabolism is oxidation to the corresponding carboxylic acid, a reaction often catalyzed by aldehyde dehydrogenases (ALDHs).^[10] Any medicinal chemistry program involving **2,2-Dimethylpentanal** must consider its metabolic stability and potential for off-target effects due to the reactivity of the aldehyde group.



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Figure 3: General metabolic pathway for the oxidation of an aldehyde.

Conclusion

While **2,2-Dimethylpentanal** is not a well-characterized compound in medicinal chemistry, its structure presents opportunities for its use as a synthetic building block. Furthermore, the known biological activities of related short-chain aldehydes suggest that it may be a candidate for screening in antimicrobial or sensory modulation assays. Researchers are advised to proceed with a thorough evaluation of its toxicological profile in parallel with any investigation into its potential biological activities. The protocols and workflows provided herein offer a starting point for such an exploratory research program.

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